Compound of Interest	
Compound Name:	2-Methyltricosane
CAS No.:	1928-30-9
Cat. No.:	B163065

A Senior Application Scientist's Field-Proven Insights for Researchers and Drug Development Professionals

Introduction

2-Methyltricosane is a long-chain branched alkane with the molecular formula $C_{24}H_{50}$. As a saturated hydrocarbon, it is characterized by its non-pola overview of the chemical and physical properties of **2-methyltricosane**, detailed methodologies for its synthesis and purification, and in-depth analys

Chemical and Physical Properties

The fundamental properties of **2-Methyltricosane** are summarized below, providing a foundational understanding of its behavior in various experimer

Core Identifiers and Molecular Structure

The unique identity of **2-Methyltricosane** is defined by its structural and registry information.

Identifier
IUPAC Name
CAS Number
Molecular Formula
Molecular Weight
Canonical SMILES
InChI
InChIKey

```
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// Node labels1 [label="C"]; 2 [label="C"]; 3 [label="C"]; 4 [label="C"]; 5 [label="C"]; 6 [label="C"]; 7 [lal
24 [label="C", fillcolor="#EA4335"];
```

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}

Caption: 2D structure of **2-Methyltricosane**.

Physical Properties

The physical state and solubility of **2-Methyltricosane** are critical considerations for its handling, storage, and application in various experimental pro

Property
Physical Description
Melting Point
Boiling Point
Density
Solubility
Vapor Pressure
Flash Point
Refractive Index

Synthesis and Purification

The synthesis of long-chain branched alkanes such as **2-Methyltricosane** can be achieved through several established organometallic routes. The c

Proposed Synthetic Pathway: Grignard Reaction

A robust and widely applicable method for the synthesis of 2-methylalkanes is the Grignard reaction. This approach involves the coupling of a Grignar

Caption: Proposed synthetic workflow for **2-Methyltricosane** via a Grignard reaction.

Experimental Protocol: Synthesis of **2-Methyltricosane** via Grignard Reaction

Objective: To synthesize **2-Methyltricosane** from 1-bromodocosane and isopropyl bromide.

Materials:

- 1-Bromodocosane
- Magnesium turnings
- Isopropyl bromide
- Anhydrous diethyl ether
- Iodine crystal (as initiator)

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- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (three-necked flask, reflux condenser, dropping funnel, etc.)

Procedure:

- Preparation of the Grignard Reagent:
  - In a flame-dried three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings.
  - Add a small crystal of iodine to activate the magnesium surface.
  - In the dropping funnel, place a solution of 1-bromodocosane in anhydrous diethyl ether.
  - Add a small portion of the 1-bromodocosane solution to the magnesium turnings. The reaction is initiated when the brown color of the iodine disa
  - Once the reaction has started, add the remaining 1-bromodocosane solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, reflux the mixture for an additional hour to ensure complete formation of the Grignard reagent (docosylmagnesium
- Coupling Reaction:
  - Cool the Grignard reagent solution in an ice bath.
  - Add a solution of isopropyl bromide in anhydrous diethyl ether dropwise from the dropping funnel.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or overnight.
- Work-up:
  - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
  - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
  - Combine the organic layers and wash with brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification

Purification of the synthesized **2-Methyltricosane** is crucial to remove unreacted starting materials and byproducts. A combination of chromatographi

Experimental Protocol: Purification of **2-Methyltricosane**

Objective: To purify crude **2-Methyltricosane**.

Methods:

- Column Chromatography:
  - Pack a chromatography column with silica gel.
  - Dissolve the crude product in a minimal amount of a non-polar solvent such as hexane.
  - Load the solution onto the column and elute with hexane.
  - Collect fractions and analyze them by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) to identify the fracti

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- Combine the pure fractions and evaporate the solvent.

- Recrystallization:
  - Dissolve the product from column chromatography in a minimal amount of a hot solvent in which it is sparingly soluble at room temperature (e.g.
  - Allow the solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.
  - Collect the crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

Spectroscopic Analysis

The structure and purity of **2-Methyltricosane** are confirmed through various spectroscopic techniques. The following sections detail the expected sp

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR Spectroscopy (Predicted): The ^{1}H NMR spectrum of **2-Methyltricosane** is expected to be relatively simple, characteristic of a long-chain alk

- ~0.85-0.90 ppm (multiplet, 9H): This signal corresponds to the three methyl groups: the two terminal methyl groups of the main chain and the meth
- ~1.20-1.40 ppm (broad multiplet, ~42H): This large, broad signal is characteristic of the many methylene (-CH_2-) groups in the long alkyl chain.
- ~1.50-1.60 ppm (multiplet, 1H): This signal corresponds to the methine (-CH-) proton at the branch point (C2).

^{13}C NMR Spectroscopy (Predicted): The ^{13}C NMR spectrum provides more detailed structural information by resolving the signals for each unique car

- ~14 ppm: Terminal methyl carbon of the long chain.
- ~22.7 ppm: Methyl carbons of the isopropyl group at the 2-position.
- ~27-30 ppm: Methylene carbons of the long chain. The exact chemical shifts will vary slightly depending on their position relative to the ends of the
- ~39 ppm: Methylene carbon adjacent to the branch point (C3).
- ~34 ppm: Methine carbon at the branch point (C2).

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **2-Methyltricosane** will result in extensive fragmentation.

- Molecular Ion (M^+): The molecular ion peak at m/z = 338 is expected to be of very low abundance or absent due to the high propensity of long-cha
- Fragmentation Pattern: The spectrum will be dominated by a series of fragment ions corresponding to the loss of alkyl radicals. Cleavage is favore
  - A prominent peak corresponding to the loss of a methyl group (M-15) at m/z = 323.
  - A significant peak corresponding to the loss of a propyl group (M-43) at m/z = 295, resulting from cleavage at the branch point.
  - A series of peaks separated by 14 Da (CH_2) corresponding to the fragmentation of the long alkyl chain.

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Caption: Key fragmentation pathways of **2-Methyltricosane** in EI-MS.

Natural Occurrence and Biological Relevance

2-Methyltricosane is found in nature as a component of the cuticular waxes of plants and the cuticles of insects.[2] In insects, branched alkanes can

Applications

The primary applications of **2-Methyltricosane** are in research and specialized industrial processes.

- Chemical Standard: Due to its well-defined structure and properties, it serves as a reference standard in gas chromatography and other analytical t
- Lubricant Formulations: Long-chain alkanes are used in the formulation of high-performance lubricants due to their thermal stability and low reactiv
- Pheromone Research: As a component of insect cuticular hydrocarbons, synthetic **2-Methyltricosane** can be used in ecological and entomologica

Safety and Toxicology

Long-chain alkanes like **2-Methyltricosane** are generally considered to have low toxicity.[1] However, as with any chemical, appropriate safety preca

- Handling: Wear standard personal protective equipment (gloves, safety glasses, and a lab coat).
- Storage: Store in a cool, dry, well-ventilated area away from oxidizing agents.
- Toxicity: Specific toxicological data for **2-Methyltricosane** is limited. However, long-chain alkanes are not readily absorbed by the skin and have lo

Conclusion

2-Methyltricosane, while a structurally simple molecule, possesses a range of properties that make it a compound of interest in diverse scientific anc branched alkanes.

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